Application Note: Quantitative Analysis of Methyl 2-methoxy-3-cyano-1-naphthoate

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Compound of Interest

Compound Name:	*Methyl 2-methoxy-3-cyano-1-naphthoate*
CAS No.:	*263387-96-8*
Cat. No.:	*B8719932*

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Introduction & Chemical Context

Methyl 2-methoxy-3-cyano-1-naphthoate (CAS: 263387-96-8) is a critical synthetic intermediate utilized in the development of neurokinin-1 (NK1) receptor antagonists and advanced polycyclic aromatic hydrocarbons (PAHs) for optoelectronic applications. Structurally, it features a rigid naphthalene core substituted with an electron-withdrawing cyano group and an electron-donating methoxy group.

This unique push-pull electronic structure dictates its physicochemical behavior:

- Chromophore: The naphthalene system provides strong UV absorption and native fluorescence.
- Solubility: The methyl ester and methoxy groups render the molecule lipophilic (LogP ~3.5), making it ideal for Reversed-Phase Chromatography (RPC).
- Critical Impurities: Synthetic pathways typically involve O-methylation of methyl 3-cyano-2-hydroxy-1-naphthoate. Therefore, the primary impurities to monitor are the unreacted

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phenolic precursor and the hydrolysis product (free carboxylic acid).

This guide details three orthogonal protocols to ensure the identity, purity, and quantity of this analyte.

Analytical Strategy & Workflow

To ensure data integrity (ALCOA+ principles), we employ a multi-detector approach. High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) serves as the primary assay for purity and quantification. Quantitative NMR (qNMR) is strictly reserved for qualifying the primary reference standard, ensuring the HPLC calibration curve is accurate.

Workflow Visualization

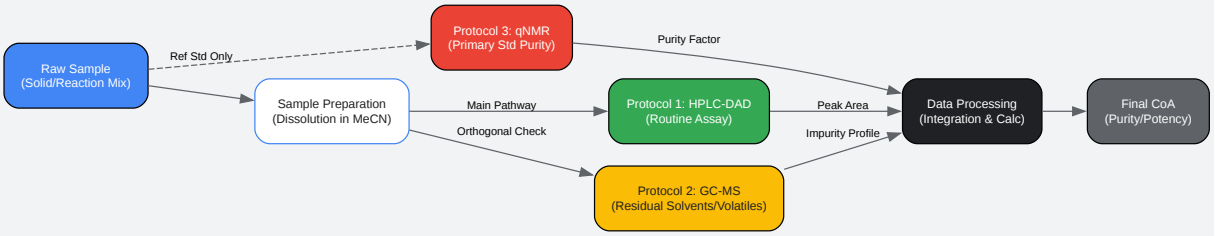

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Figure 1: Integrated analytical workflow ensuring traceability from primary standard characterization to routine sample release.

Protocol 1: HPLC-DAD Quantification (Primary Method)

Objective: Routine quantification of **Methyl 2-methoxy-3-cyano-1-naphthoate** and separation from its phenolic precursor.

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Mechanistic Rationale

A C18 stationary phase is selected due to the analyte's hydrophobicity. However, standard C18 columns may show peak tailing for the phenolic impurity due to silanol interactions. We utilize a base-deactivated C18 column with high carbon load to maximize resolution between the methoxy-product (analyte) and the hydroxy-impurity.

Chromatographic Conditions

Parameter	Setting	Rationale
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm)	End-capped to reduce silanol activity; 3.5 µm offers UHPLC-like resolution at HPLC pressures.
Mobile Phase A	0.1% Formic Acid in Water (Milli-Q)	Acidic pH suppresses ionization of potential acidic impurities (e.g., free naphthoic acid), sharpening peaks.
Mobile Phase B	Acetonitrile (HPLC Grade)	Stronger elution solvent for PAHs; lower viscosity than methanol reduces backpressure.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Column Temp	35°C	Improves mass transfer and reproducibility of retention times.
Detection	UV at 230 nm (Quant) & 285 nm (ID)	230 nm targets the naphthalene backbone (high sensitivity); 285 nm is specific to the conjugated system.
Injection Vol	5.0 µL	Low volume prevents solvent effects (peak broadening) from the sample diluent.

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Gradient Profile

Note: A gradient is required to elute the highly lipophilic dimer impurities that may form during synthesis.

Time (min)	% Mobile Phase B	Event
0.0	40	Initial hold for polar impurities
2.0	40	Isocratic hold
12.0	90	Linear ramp to elute analyte (~8-9 min)
15.0	90	Wash step for lipophilic dimers
15.1	40	Re-equilibration
20.0	40	Ready for next injection

Sample Preparation

- Stock Solution (1.0 mg/mL): Accurately weigh 10 mg of analyte into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile. Sonicate for 5 mins.
- Working Standard (50 µg/mL): Dilute 500 µL of Stock Solution into 9.5 mL of Mobile Phase A:B (50:50). Crucial: Matching the diluent to the initial gradient conditions prevents "solvent shock" and peak distortion.

Protocol 2: GC-MS for Impurity Profiling

Objective: Identification of volatile side-products and confirmation of the methyl ester stability.

Mechanistic Rationale

While HPLC is excellent for non-volatiles, GC-MS provides structural information (fragmentation patterns). The methyl ester group makes this analyte sufficiently volatile for GC without derivatization.

Instrument Parameters

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- Inlet: Split mode (20:1), 260°C.
- Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film). The 5% phenyl phase provides pi-pi interactions helpful for separating naphthalene isomers.
- Carrier Gas: Helium at 1.2 mL/min (Constant Flow).
- Oven Program:
  - Hold at 100°C for 1 min.
  - Ramp 15°C/min to 300°C.
  - Hold at 300°C for 5 min.
- MS Source: EI mode (70 eV), 230°C. Scan range 40–500 amu.

Expected Fragmentation:

- Molecular Ion (M+): m/z ~241 (Distinct parent peak).
- Base Peak: Loss of methyl group (-CH3) or methoxy (-OCH3) is common in these systems. Look for m/z 210 or 226.

Protocol 3: qNMR for Reference Standard Qualification

Objective: To determine the absolute purity of the "Primary Standard" used in Protocol 1, independent of chromatographic response factors.

Methodology

- Solvent: DMSO-d6 (Dissolves both polar precursors and the lipophilic ester).
- Internal Standard: 1,3,5-Trimethoxybenzene (Traceable to NIST). It has a distinct singlet at ~6.1 ppm that does not overlap with the naphthalene region.

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- Pulse Sequence: 90° pulse with a long relaxation delay (d1 ≥ 30s) to ensure full relaxation of all nuclei (T1 relaxation).
- Scans: 16 or 32 scans (S/N > 250).

Spectral Analysis

Focus on the Methoxy Singlet at position 2.

- Chemical Shift: ~3.9 - 4.1 ppm (Singlet, 3H).
- Integration: Compare the integral of this methyl group against the internal standard's integral to calculate molar purity.

Impurity & Pathway Visualization

Understanding the chemical origin of impurities is vital for the analyst to know what to look for.

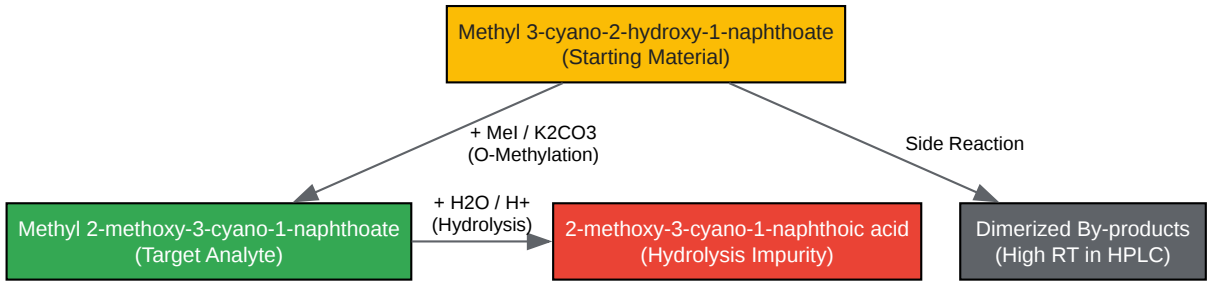

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Figure 2: Synthetic pathway illustrating the origin of the two critical impurities: the unreacted phenol (Precursor) and the hydrolyzed acid.

Validation Criteria (Self-Validating System)

To ensure the method is "Trustworthy" as per Part 2 requirements, the following acceptance criteria must be met before releasing data.

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Parameter	Acceptance Criteria	Troubleshooting Failure
System Suitability (RSD)	Peak Area RSD ≤ 0.5% (n=6 injections)	Check injector precision or pump pulsation.
Resolution (Rs)	Rs > 2.0 between Analyte and Precursor	Decrease organic modifier (Mobile Phase B) by 2-5%.
Tailing Factor (T)	0.8 < T < 1.2	T > 1.2 indicates silanol interaction; replace column or add 5mM Ammonium Acetate.
LOD / LOQ	S/N > 3 (LOD) / S/N > 10 (LOQ)	If sensitivity is low, switch detection to Fluorescence (Ex 280nm / Em 335nm).
Recovery	98.0% - 102.0% (Spike recovery)	Poor recovery usually indicates solubility issues in sample prep.

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